

# Application Notes and Protocols for HC Blue No. 12 in Textile Research

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## Compound of Interest

Compound Name: HC BLUE 12

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These application notes provide a comprehensive overview of the use of HC Blue No. 12 in textile dyeing applications. This document outlines the dye's performance characteristics on various textile substrates and provides detailed experimental protocols for laboratory-scale dyeing procedures.

## Introduction

HC Blue No. 12 is a versatile nitroaniline-based blue dye used in the textile industry for coloring natural and synthetic fibers.<sup>[1]</sup> It is known for its excellent color fastness, making it a suitable candidate for dyeing fabrics that require durability to washing and light exposure.<sup>[1]</sup> Chemically, it is identified as 2-[[4-[Ethyl(2-hydroxyethyl)amino]-2-nitrophenyl]amino]ethanol hydrochloride, with CAS number 132885-85-9.<sup>[2]</sup> This dye is classified as a direct or basic dye and is applied in powder form. It is soluble in water and ethanol.<sup>[1][3]</sup>

## Quantitative Data on Colorfastness

The colorfastness of a dye is a critical measure of its performance and durability on a textile substrate. The following tables summarize the typical colorfastness ratings of HC Blue No. 12 on various common textile fibers. The ratings are based on the ISO 105 standards, where 1 represents poor fastness and 5 represents excellent fastness. Lightfastness is rated on the Blue Wool Scale from 1 to 8.

Table 1: Colorfastness to Washing (ISO 105-C06)

Fiber Type	Color Change (Grade 1-5)	Staining on Multifiber Strip (Grade 1-5)
Wool	4	4-5
Nylon	4	4
Polyester	3-4	3-4
Cotton	3	3

Table 2: Colorfastness to Light (ISO 105-B02)

Fiber Type	Lightfastness Rating (Blue Wool Scale 1-8)
Wool	5
Nylon	4-5
Polyester	4
Cotton	3-4

Table 3: Colorfastness to Rubbing (ISO 105-X12)

Fiber Type	Dry Rubbing (Grade 1-5)	Wet Rubbing (Grade 1-5)
Wool	4-5	4
Nylon	4	3-4
Polyester	4	3
Cotton	3-4	3

Note: The data presented are typical values and may vary depending on the dyeing process, depth of shade, and presence of finishing agents.

## Experimental Protocols

The following are detailed laboratory-scale protocols for dyeing wool, nylon, polyester, and cotton fabrics with HC Blue No. 12.

### Dyeing Wool with HC Blue No. 12 (Exhaust Method)

This protocol describes an exhaust dyeing process for wool fabric, which is a common method for achieving even coloration.

Materials and Equipment:

- Scoured and pre-wetted wool fabric
- HC Blue No. 12 dye powder
- Glacial acetic acid (for pH control)
- Glauber's salt (sodium sulfate) as a leveling agent
- Laboratory dyeing machine (e.g., beaker dyer)
- Beakers, graduated cylinders, and a magnetic stirrer
- pH meter
- Drying oven

Procedure:

- Dye Bath Preparation:
  - Prepare a dye stock solution by dissolving a known amount of HC Blue No. 12 in distilled water.
  - Set the liquor ratio (the ratio of the weight of the dyeing liquor to the weight of the fabric) to 40:1.

- In a beaker, add the required amount of dye stock solution to achieve the desired shade percentage (e.g., 1% on weight of fiber, owf).
- Add Glauber's salt (e.g., 10 g/L) to the dye bath.
- Adjust the pH of the dye bath to 4.5-5.5 using glacial acetic acid.
- Dyeing Process:
  - Introduce the pre-wetted wool fabric into the dye bath at 40°C.
  - Raise the temperature of the dye bath to 98°C at a rate of 2°C per minute.
  - Maintain the temperature at 98°C for 60 minutes, ensuring continuous agitation.
- Rinsing and Drying:
  - Cool the dye bath down to 60°C.
  - Remove the dyed fabric and rinse it thoroughly with cold water until the water runs clear.
  - Squeeze the excess water from the fabric.
  - Dry the fabric in an oven at 60-70°C.

## Dyeing Nylon with HC Blue No. 12 (Exhaust Method)

This protocol outlines the procedure for dyeing nylon fabric, which has an affinity for acid and direct dyes.

### Materials and Equipment:

- Scoured and pre-wetted nylon fabric
- HC Blue No. 12 dye powder
- Acetic acid or formic acid (for pH control)
- Ammonium sulfate (as a pH buffer and leveling agent)

- Laboratory dyeing machine
- Standard laboratory glassware
- pH meter
- Drying oven

Procedure:

- Dye Bath Preparation:
  - Prepare a dye stock solution of HC Blue No. 12.
  - Set the liquor ratio to 30:1.
  - Add the calculated amount of dye stock solution to the dye bath.
  - Add ammonium sulfate (e.g., 1 g/L) to the dye bath.
  - Adjust the initial pH to 6.0-7.0 with a small amount of acetic acid.
- Dyeing Process:
  - Immerse the pre-wetted nylon fabric in the dye bath at 40°C.
  - Gradually raise the temperature to 100°C at a rate of 1.5°C per minute.
  - During the temperature rise, incrementally add acetic acid or formic acid to gradually lower the pH to 4.5-5.5. This controlled pH drop is crucial for achieving a level dyeing.
  - Hold the temperature at 100°C for 45-60 minutes.
- Rinsing and Drying:
  - Cool the dye bath to 70°C.
  - Rinse the dyed fabric with warm water, followed by a cold water rinse.

- Squeeze out excess water and dry at a moderate temperature.

## Dyeing Polyester with HC Blue No. 12 (High-Temperature Exhaust Method)

Polyester requires high temperatures for the dye to penetrate the fiber structure. This protocol utilizes a high-temperature dyeing method.

Materials and Equipment:

- Scoured and pre-wetted polyester fabric
- HC Blue No. 12 dye powder
- Dispersing agent
- Acetic acid (for pH control)
- High-temperature, high-pressure laboratory dyeing machine
- Standard laboratory glassware
- pH meter
- Drying oven

Procedure:

- Dye Bath Preparation:
  - Make a paste of the HC Blue No. 12 dye powder with a small amount of dispersing agent and warm water.
  - Add this dispersion to the dye bath with a liquor ratio of 20:1.
  - Add a dispersing agent (e.g., 1 g/L) to the dye bath.
  - Adjust the pH to 4.5-5.0 with acetic acid.

- Dyeing Process:
  - Place the polyester fabric in the sealed dyeing vessel.
  - Start the dyeing process at 60°C and run for 10 minutes.
  - Raise the temperature to 130°C at a rate of 2°C per minute.
  - Dye at 130°C for 60 minutes.
- After-treatment (Reduction Clearing) and Drying:
  - Cool the vessel to 80°C and drain the dye bath.
  - Perform a reduction clearing treatment to remove surface dye and improve fastness. Prepare a bath with sodium hydrosulfite (2 g/L) and sodium hydroxide (1 g/L) at 70°C and treat for 15 minutes.
  - Rinse the fabric thoroughly with hot and then cold water.
  - Dry the fabric.

## Dyeing Cotton with HC Blue No. 12 (Direct Dyeing Method)

This protocol describes a direct dyeing method for cotton, which is simpler than the methods for synthetic fibers.

Materials and Equipment:

- Scoured and pre-wetted cotton fabric
- HC Blue No. 12 dye powder
- Sodium chloride (common salt) or sodium sulfate (Glauber's salt) as an electrolyte
- Laboratory dyeing machine

- Standard laboratory glassware
- Drying oven

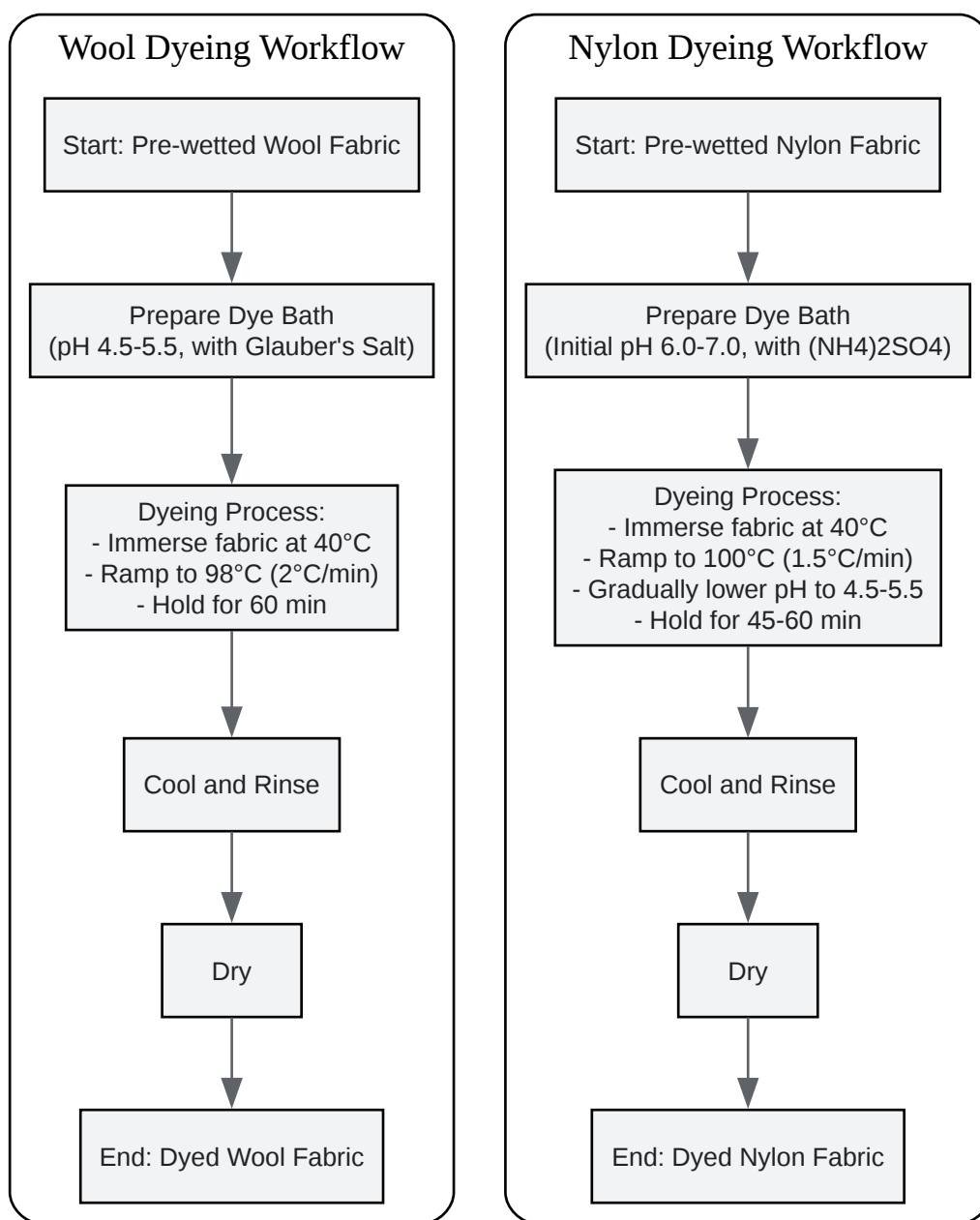
Procedure:

- Dye Bath Preparation:
  - Dissolve the HC Blue No. 12 dye in boiling water.
  - Set a liquor ratio of 30:1.
  - Add the dissolved dye to the dye bath.
  - Add the electrolyte (e.g., 20 g/L sodium chloride) to the dye bath.
- Dyeing Process:
  - Introduce the cotton fabric into the dye bath at 40°C.
  - Raise the temperature to the boil (95-100°C) over 30 minutes.
  - Continue dyeing at the boil for 60 minutes with occasional stirring.
- Rinsing and Drying:
  - Allow the dye bath to cool slightly before removing the fabric.
  - Rinse the dyed fabric in cold water until the rinse water is clear.
  - Optional: A cationic dye fixing agent can be applied in a fresh bath according to the manufacturer's instructions to improve wash fastness.
  - Squeeze and dry the fabric.

## Experimental Workflows and Logical Relationships

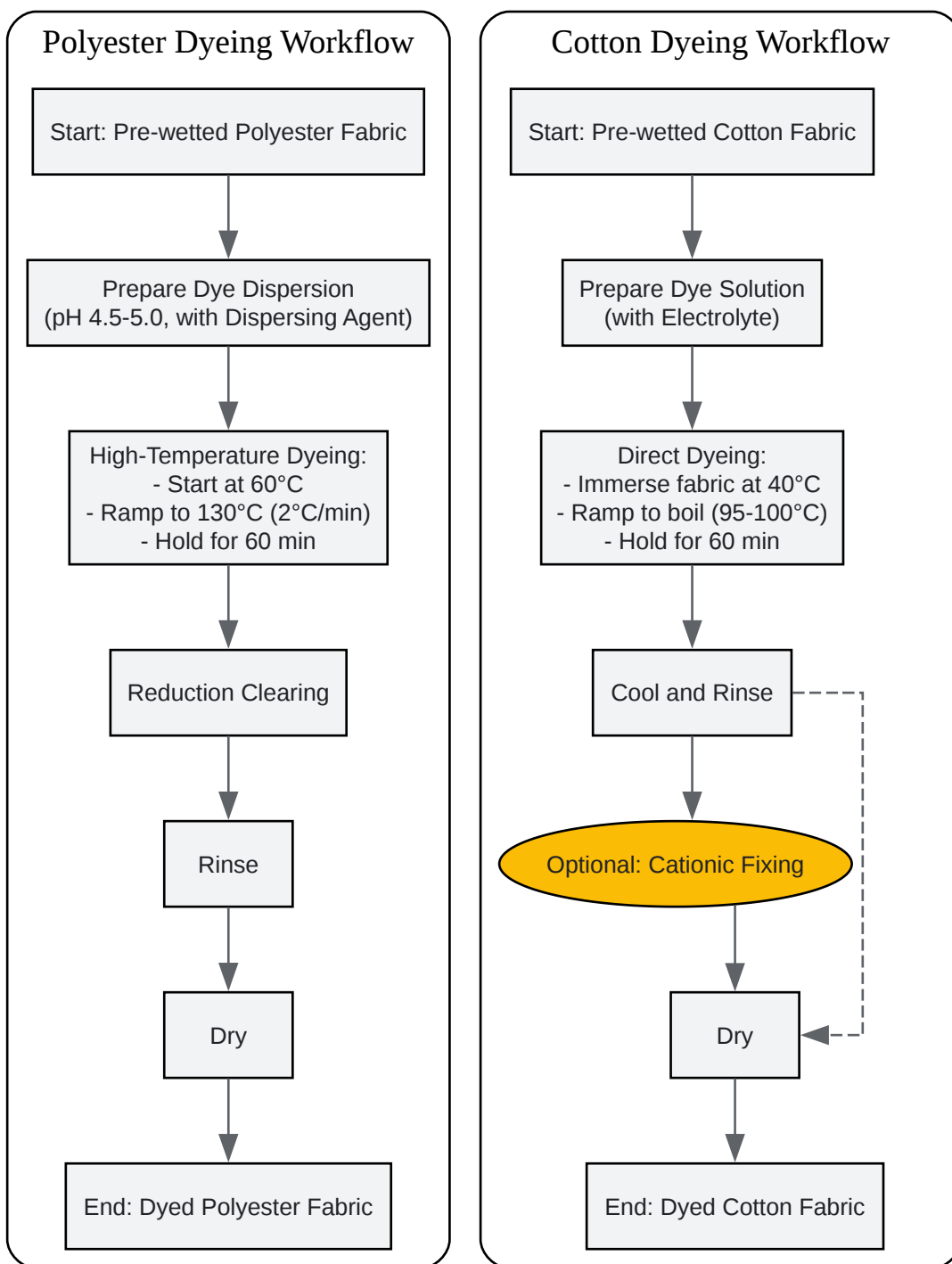
The following diagrams illustrate the workflows for the dyeing processes described above.

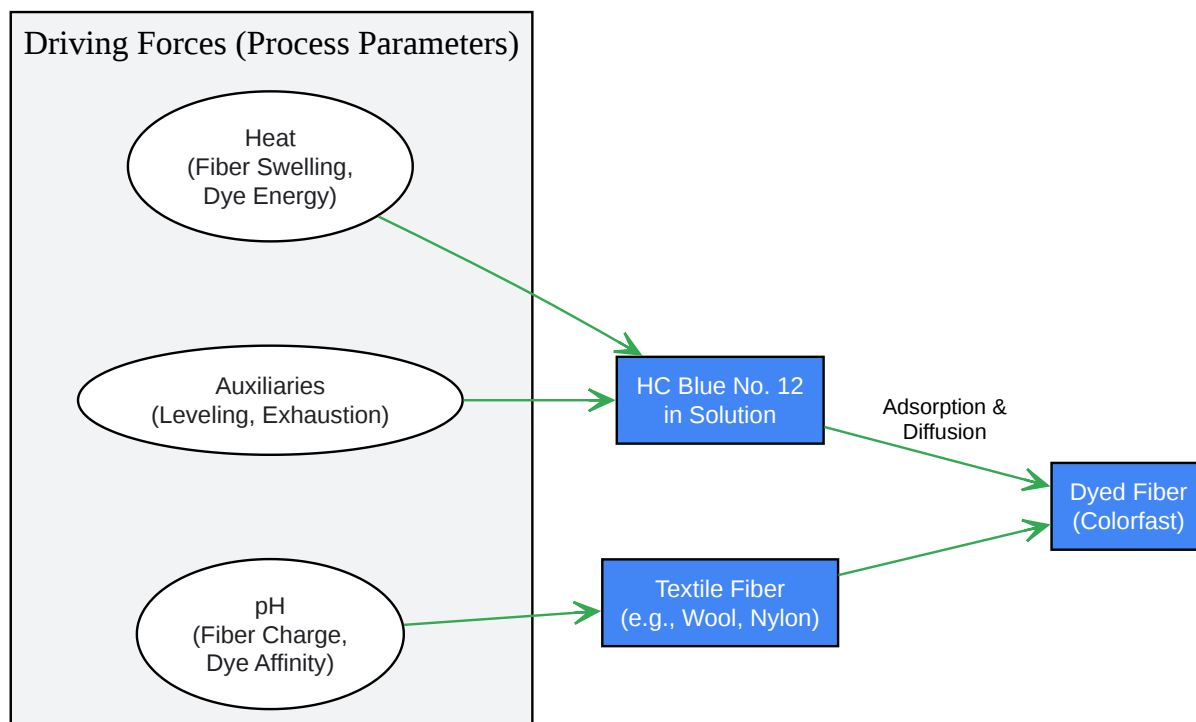




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Caption: Exhaust Dyeing Workflows for Wool and Nylon.





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- To cite this document: BenchChem. [Application Notes and Protocols for HC Blue No. 12 in Textile Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157651#textile-research-applications-of-hc-blue-12]

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